

# (1,2-Dibromoethyl)benzene CAS number 93-52-7 details

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## Compound of Interest

Compound Name: (1,2-Dibromoethyl)benzene

Cat. No.: B150757

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An In-depth Technical Guide to **(1,2-Dibromoethyl)benzene** (CAS: 93-52-7)

This guide provides comprehensive technical information for **(1,2-Dibromoethyl)benzene**, catering to researchers, scientists, and professionals in drug development. It covers the compound's chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and its applications, particularly in pharmaceutical synthesis.

## Chemical and Physical Properties

**(1,2-Dibromoethyl)benzene**, also known as styrene dibromide, is a white to light yellow crystalline powder. It is a key intermediate in organic synthesis due to its two bromine atoms, which are excellent leaving groups, facilitating a variety of nucleophilic substitution and elimination reactions.<sup>[1]</sup>

## Table 1: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	93-52-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	1,2-dibromoethylbenzene	<a href="#">[2]</a> <a href="#">[4]</a>
Synonyms	Styrene dibromide, 1,2- Dibromo-1-phenylethane, $\alpha,\beta$ - Dibromoethylbenzene	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Linear Formula	C <sub>6</sub> H <sub>5</sub> CH(Br)CH <sub>2</sub> Br	<a href="#">[3]</a>
InChI	InChI=1S/C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub> /c9-6- 8(10)7-4-2-1-3-5-7/h1- 5,8H,6H2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
InChIKey	SHKKTLSDGJRCTR- UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
SMILES	<chem>C1=CC=C(C=C1)C(CBr)Br</chem>	<a href="#">[2]</a> <a href="#">[6]</a>
EC Number	202-253-4	<a href="#">[3]</a>
Beilstein/REAXYS	907323	<a href="#">[3]</a>
PubChem CID	7145	<a href="#">[1]</a> <a href="#">[2]</a>

**Table 2: Physical and Chemical Properties**

Property	Value	Source(s)
Molecular Weight	263.96 g/mol	[3][5]
Appearance	White to light yellow crystal powder	[1]
Melting Point	70-74 °C (lit.)	[3][7]
Boiling Point	139-141 °C / 15 mmHg (lit.)	[3][7]
Density	1.74 g/mL	[8][9]
Purity	≥97% to ≥98%	[3][5]
Storage Conditions	Store at 0 - 8 °C	[1]
Solubility	Moderately soluble in organic solvents, limited solubility in water	[6]

## Safety and Hazard Information

**(1,2-Dibromoethyl)benzene** is classified as a hazardous chemical and requires careful handling in a laboratory setting.[10] It is corrosive and causes severe skin burns and eye damage.[10][2][8] Inhalation may lead to corrosive injuries to the upper respiratory tract and lungs.[11]

### Table 3: GHS Hazard and Precautionary Statements

Category	Code	Description	Source(s)
Pictogram	GHS05	Corrosion	[3]
Signal Word	Danger	[10][3]	
Hazard Class	Skin Corrosion/Irritation	Category 1B	[10][3]
Hazard Statement	H314	Causes severe skin burns and eye damage	[3]
Precautionary	P260	Do not breathe dust/fume/gas/mist/va pors/spray	[3]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection	[3]
Precautionary	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower	[3]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[3]
Precautionary	P310	Immediately call a POISON CENTER or doctor/physician	[3]

## Experimental Protocols

Detailed methodologies for the synthesis of **(1,2-Dibromoethyl)benzene** and its subsequent reactions are critical for practical applications.

### Synthesis of (1,2-Dibromoethyl)benzene via Bromination of Styrene

This protocol is based on the electrophilic addition of bromine to styrene.[\[12\]](#)[\[13\]](#)

Materials:

- Styrene (52 g)
- Bromine (80 g)
- Carbon tetrachloride (150 ml total)

Equipment:

- Reaction flask equipped with a dropping funnel and a mechanical stirrer
- Cooling bath (ice-salt or similar) capable of reaching -10 to -15 °C
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Dissolve 52 g of styrene in 50 ml of carbon tetrachloride in the reaction flask.
- Separately, prepare a solution of 80 g of bromine in 100 ml of carbon tetrachloride and place it in the dropping funnel.
- Cool the styrene solution to between -10 and -15 °C using the cooling bath, while stirring vigorously.[\[14\]](#)
- Slowly add the bromine solution dropwise to the cooled styrene solution. Maintain vigorous stirring and keep the temperature within the specified range.[\[14\]](#)

- Towards the end of the addition, the reaction mixture may begin to solidify. The cooling can be switched to an ice-water bath to prevent premature solidification.[\[14\]](#)
- After the addition is complete, continue stirring for a short period.
- Filter the resulting solid product (styrene dibromide) and allow it to air dry.[\[14\]](#)
- The typical yield is 90-95%. The product is generally pure enough for most subsequent synthetic steps, such as the preparation of phenylacetylene.[\[14\]](#)

## Dehydrobromination of (1,2-Dibromoethyl)benzene to Phenylacetylene

This protocol describes the elimination of two molecules of hydrogen bromide to form an alkyne, a common and useful reaction for this compound.[\[15\]](#)[\[16\]](#)

Materials:

- **(1,2-Dibromoethyl)benzene** (Styrene dibromide)
- Potassium hydroxide (KOH), molten
- Drying agent (e.g., solid KOH)

Equipment:

- Distilling flask (500-cc Pyrex) with a dropping funnel and a condenser set for downward distillation[\[15\]](#)
- Oil bath capable of reaching 230 °C
- Receiving flask
- Separatory funnel

Procedure:

- Place 150 g of potassium hydroxide in the distilling flask and heat it in an oil bath until it is molten (bath temperature around 200 °C).[15]
- Slowly add 100 g of **(1,2-Dibromoethyl)benzene** dropwise onto the molten KOH. The rate should be less than one drop per second.[15]
- As the reactant is added, phenylacetylene will begin to distill. Gradually increase the oil bath temperature to 215-220 °C during the addition.[15]
- After the addition is complete, raise the temperature to 230 °C and maintain it until no more product distills over.[15]
- The distillate will consist of two layers: an upper layer of phenylacetylene and a lower layer of water.
- Separate the upper organic layer using a separatory funnel.
- Dry the crude phenylacetylene with solid potassium hydroxide.
- Purify the product by distillation. The fraction boiling at 142-144 °C is collected. The expected yield is approximately 67%.[15]

## Spectroscopic Data

Spectroscopic data is available for the characterization of **(1,2-Dibromoethyl)benzene**. This includes <sup>1</sup>H NMR, <sup>13</sup>C NMR, and Mass Spectrometry (MS).[2][17][18] The NIST Chemistry WebBook provides mass spectrum data (electron ionization).[4] Full spectra can often be accessed through chemical databases like SpectraBase.[19]

## Applications in Research and Drug Development

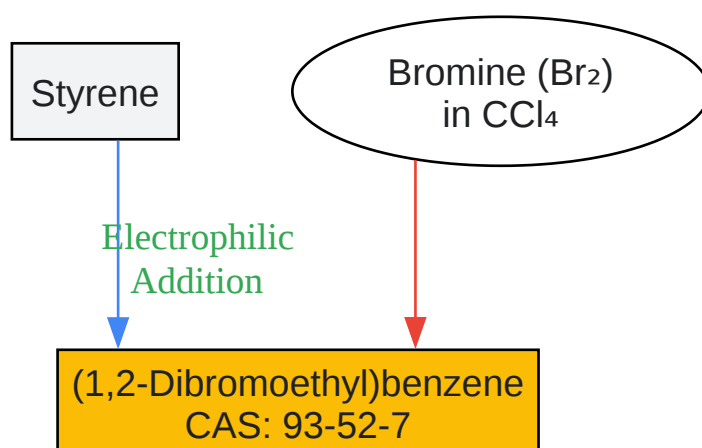
**(1,2-Dibromoethyl)benzene** is a versatile building block with significant applications in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.[1]

- **Pharmaceutical Intermediate:** Its primary use is as an intermediate in the production of various pharmaceuticals. The two bromine atoms serve as reactive sites for nucleophilic substitution, enabling the construction of complex molecules with therapeutic potential, such as intermediates for anti-cancer or cardiovascular drugs.[1]

- Organic Synthesis: The compound is widely used to introduce phenyl-ethyl groups into molecules and is a key precursor for synthesizing other compounds like phenylacetylene and  $\beta$ -bromostyrene through elimination reactions.[14][15][20]
- Reaction Mechanism Studies: It is employed in research settings to study reaction mechanisms, such as electrophilic addition and elimination reactions.[1][12]
- Polymer Chemistry: It finds use in the synthesis of specialty polymers, where its incorporation can enhance properties like thermal stability and chemical resistance.[1]

## Visualizations: Workflows and Pathways

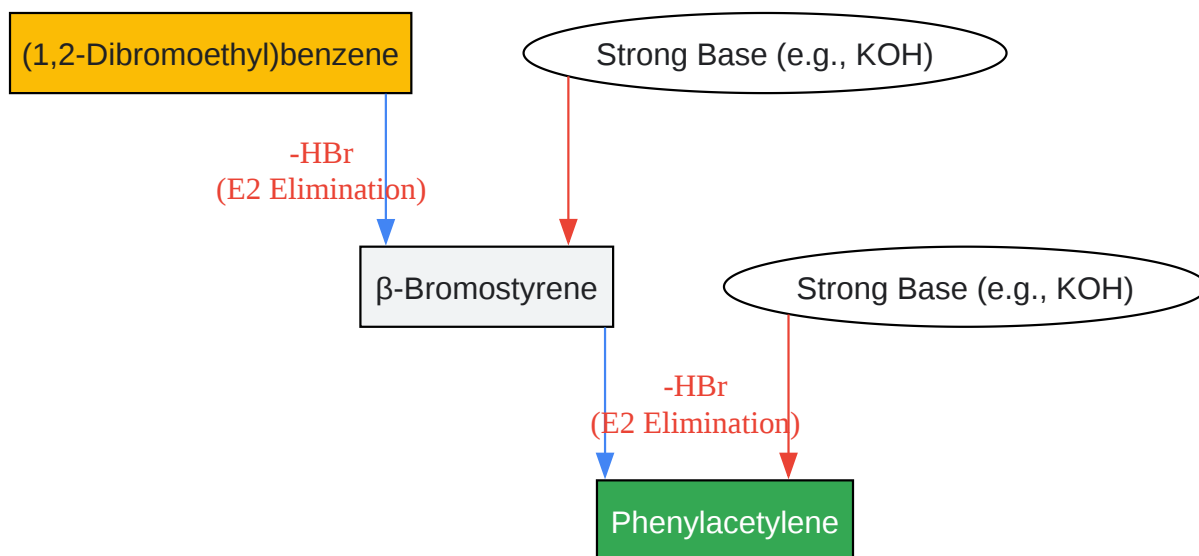
The following diagrams illustrate the key chemical transformations and relationships involving **(1,2-Dibromoethyl)benzene**.



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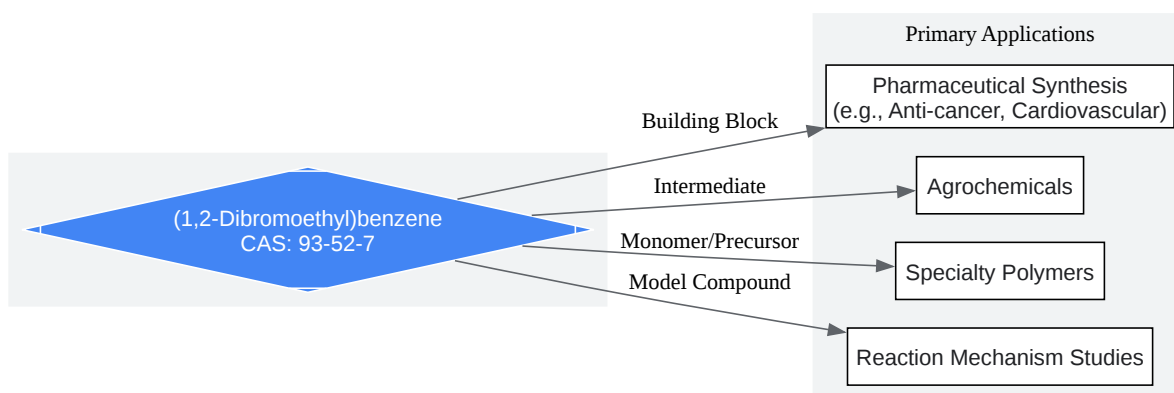
Caption: Synthesis workflow for **(1,2-Dibromoethyl)benzene** from styrene.





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Caption: Dehydrobromination pathway of **(1,2-Dibromoethyl)benzene**.



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Caption: Key application areas for **(1,2-Dibromoethyl)benzene**.

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